

Spectroscopic Analysis of 4-Tert-butylheptane: A Technical Guide

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Compound of Interest

Compound Name: 4-Tert-butylheptane

CAS No.: 60302-21-8

Cat. No.: B14622088

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Introduction

4-Tert-butylheptane is a saturated acyclic alkane with the molecular formula $C_{11}H_{24}$. As a non-functionalized hydrocarbon, its spectroscopic characterization provides a fundamental example of interpreting data for aliphatic compounds. This technical guide presents a detailed analysis of the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **4-tert-butylheptane**. It also outlines the standard experimental protocols for acquiring such spectra, serving as a valuable resource for researchers, scientists, and professionals in drug development and chemical analysis.

Predicted Spectroscopic Data

Due to the limited availability of public experimental spectra for **4-tert-butylheptane**, the following data has been generated using validated prediction software. These predictions are based on established algorithms that analyze the molecular structure to estimate spectral properties.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Predicted)

Chemical Shift (ppm)	Integration	Multiplicity	Assignment
~0.88	9H	Singlet	(CH ₃) ₃ -C-
~0.90	6H	Triplet	-CH ₂ -CH ₃
~1.25	8H	Multiplet	-CH ₂ -CH ₂ -CH ₃
~1.55	1H	Multiplet	-CH(CH ₂ -) ₂

¹³C NMR (Predicted)

Chemical Shift (ppm)	Assignment
~14.2	-CH ₂ -CH ₃
~23.0	-CH ₂ -CH ₃
~32.5	(CH ₃) ₃ -C-
~34.0	(CH ₃) ₃ -C-
~39.5	-CH ₂ -CH(CH ₂ -) ₂
~50.0	-CH(CH ₂ -) ₂

Infrared (IR) Spectroscopy (Predicted)

Wavenumber (cm ⁻¹)	Intensity	Assignment
2850-2960	Strong	C-H stretch (alkane)
1465	Medium	C-H bend (methylene)
1365	Medium	C-H bend (methyl, characteristic of t-butyl group)

Mass Spectrometry (MS) (Predicted)

m/z	Relative Intensity (%)	Assignment
156	5	[M] ⁺ (Molecular Ion)
141	20	[M-CH ₃] ⁺
99	40	[M-C ₄ H ₉] ⁺
57	100	[C ₄ H ₉] ⁺ (tert-butyl cation, base peak)
43	60	[C ₃ H ₇] ⁺
29	30	[C ₂ H ₅] ⁺

Experimental Protocols

The following sections detail the standard methodologies for acquiring NMR, IR, and MS spectra for a liquid alkane like **4-tert-butylheptane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- A small amount of **4-tert-butylheptane** (typically 5-25 mg) is accurately weighed and dissolved in a deuterated solvent (e.g., chloroform-d, CDCl₃) to a final volume of approximately 0.6-0.7 mL.[\[1\]](#)
- The solution is transferred to a clean, dry 5 mm NMR tube.
- A small amount of a reference standard, such as tetramethylsilane (TMS), may be added to provide a chemical shift reference at 0 ppm.[\[2\]](#)

Data Acquisition:

- The NMR tube is placed in the spectrometer's probe.
- The magnetic field is "locked" onto the deuterium signal of the solvent to ensure field stability.

- The magnetic field homogeneity is optimized through a process called "shimming" to achieve sharp, well-resolved peaks.
- For ^1H NMR, a standard pulse sequence is used to acquire the free induction decay (FID). Typically, a sufficient number of scans are averaged to achieve an adequate signal-to-noise ratio.
- For ^{13}C NMR, a proton-decoupled pulse sequence is commonly employed to simplify the spectrum and enhance the signal of the less abundant ^{13}C nuclei. A larger number of scans is usually required compared to ^1H NMR.
- The acquired FID is then Fourier transformed to produce the frequency-domain NMR spectrum.

Infrared (IR) Spectroscopy

Sample Preparation (Neat Liquid):

- A drop of liquid **4-tert-butylheptane** is placed on the surface of a clean, dry salt plate (e.g., NaCl or KBr).^[3]
- A second salt plate is placed on top, and gentle pressure is applied to create a thin liquid film between the plates.^{[3][4]}

Data Acquisition:

- A background spectrum of the empty spectrometer is recorded to account for atmospheric and instrumental absorptions.
- The prepared salt plates containing the sample are placed in the instrument's sample holder.
- The infrared beam is passed through the sample, and the transmitted radiation is detected.
- The instrument records the absorbance or transmittance as a function of wavenumber (cm^{-1}) to generate the IR spectrum. The process involves measuring the infrared light transmitted through the molecule and noting the absorbed sections of the spectrum to identify the present bonds.^[5]

Mass Spectrometry (MS)

Sample Introduction and Ionization (Electron Ionization - EI):

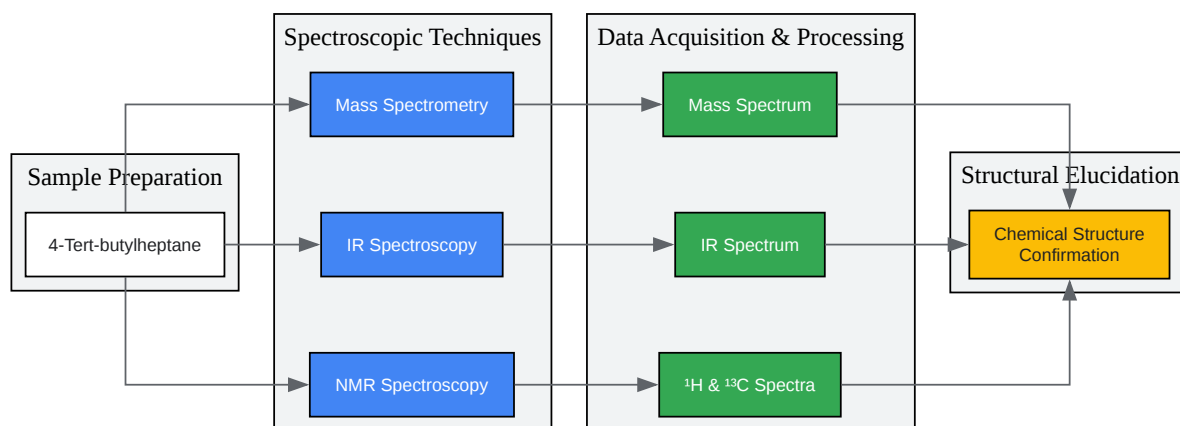
- A small amount of the volatile liquid sample is introduced into the mass spectrometer, often via a gas chromatograph (GC-MS) for separation and purification, or through a direct insertion probe.^[6]
- In the ion source, the gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV).^[7]
- This collision ejects an electron from the molecule, forming a positively charged molecular ion ($[M]^+$). This is considered a "hard" ionization technique that leads to extensive fragmentation.^[6]

Mass Analysis and Detection:

- The newly formed ions are accelerated by an electric field into the mass analyzer.
- The mass analyzer (e.g., a quadrupole or time-of-flight analyzer) separates the ions based on their mass-to-charge ratio (m/z).
- A detector records the abundance of each ion at a specific m/z value.
- The resulting data is plotted as a mass spectrum, showing the relative intensity of each ion fragment versus its m/z .

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of a chemical compound like **4-tert-butylheptane**.



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Caption: Workflow for spectroscopic analysis of **4-tert-butylheptane**.

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